Application Note: 4-Chloro-2-ethyl-3-methylquinoline in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-chloro-2-ethyl-3-methylquinoline*
CAS No.:	*856089-50-4*
Cat. No.:	*B1426799*

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Executive Summary

4-Chloro-2-ethyl-3-methylquinoline (CAS: 63136-60-7) serves as a specialized, lipophilic scaffold in the synthesis of pharmacologically active quinoline derivatives. Unlike the simpler 4-chloroquinoline, the presence of the 2-ethyl and 3-methyl substituents introduces significant steric bulk and lipophilicity (cLogP shift). These structural features are critical for modulating the pharmacokinetic profile (ADME) of downstream candidates, particularly in antimalarial and kinase inhibitor drug discovery programs.

This guide details the specific synthetic utility of this building block, focusing on overcoming the steric hindrance at the C4-position during nucleophilic aromatic substitution (

) and palladium-catalyzed cross-coupling reactions.

Chemical Properties & Reactivity Profile[1][2]

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Property	Specification	Medicinal Chemistry Implication
Molecular Formula		Moderate MW allows for diverse side-chain addition.
Molecular Weight	205.68 g/mol	Fragment-based drug discovery (FBDD) compatible.
C4-Cl Reactivity	Moderate to Low	The 3-methyl group exerts peri-steric hindrance, reducing reactivity toward nucleophiles compared to unsubstituted 4-chloroquinoline.
Lipophilicity	High (Est. cLogP ~3.8)	Enhances membrane permeability; useful for targeting intracellular parasites (e.g., Plasmodium).
Solubility	Soluble in DCM, EtOAc, DMSO	Compatible with standard organic synthesis workflows.

Expert Insight: The "Orthogonal Steric" Challenge

The 3-methyl substituent is located peri to the 4-chloro leaving group. While this increases the rotational energy barrier of the final product (beneficial for locking bioactive conformations in kinase active sites), it significantly retards the rate of

reactions. Protocols must utilize high-boiling solvents or microwave irradiation to drive conversion.

Synthetic Utility & Divergent Pathways[3]

The **4-chloro-2-ethyl-3-methylquinoline** scaffold acts as a divergence point for two major classes of therapeutic agents.

Diagram 1: Divergent Synthesis Workflow

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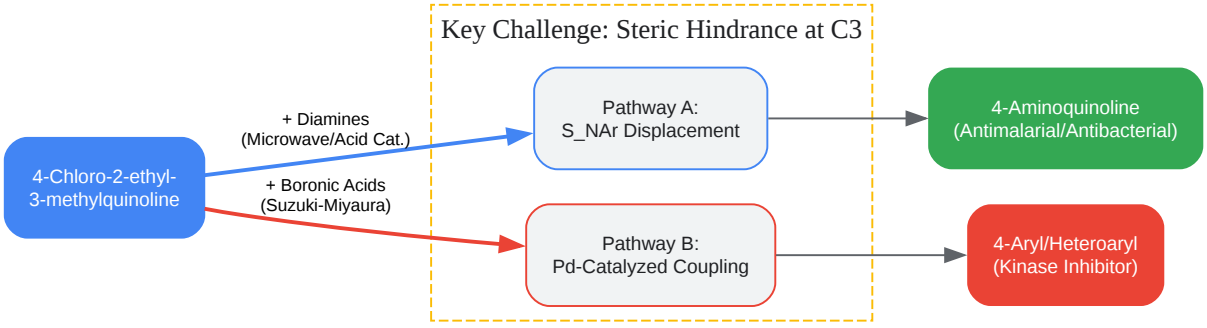

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Caption: Divergent functionalization of the 4-chloro scaffold. Pathway A utilizes nucleophilic substitution for amino-linkages, while Pathway B employs transition metal catalysis for carbon-carbon bond formation.

Application 1: Antimalarial Library Synthesis

Target: 4-Aminoquinoline derivatives (Chloroquine analogs). Mechanism: Nucleophilic Aromatic Substitution (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

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The 2-ethyl group enhances lipophilicity, potentially aiding accumulation in the parasite's food vacuole, while the 3-methyl group can reduce metabolic dealkylation.

Protocol A: Microwave-Assisted Amination

Standard thermal heating often fails to reach full conversion due to the 3-methyl steric block. Microwave irradiation is the preferred method.

Materials:

- **4-Chloro-2-ethyl-3-methylquinoline** (1.0 eq)
- Primary/Secondary Amine (e.g., N,N-diethyl-1,4-pentanediamine) (3.0 eq)

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- Solvent: N-Methyl-2-pyrrolidone (NMP) or Ethanol (if using acid catalysis)
- Catalyst: p-Toluenesulfonic acid (pTSA) (0.1 eq) - Optional but recommended for unreactive amines.

Step-by-Step Procedure:

- Preparation: In a 10 mL microwave vial, dissolve 205 mg (1.0 mmol) of **4-chloro-2-ethyl-3-methylquinoline** in 2.0 mL of NMP.
- Addition: Add 3.0 mmol of the amine side chain. If the amine is a solid, ensure full dissolution.
- Irradiation: Cap the vial and irradiate at 160°C for 20 minutes (High Absorption setting).
  - Note: If using conventional heating, reflux in phenol/ethoxyethanol at 140°C for 12-24 hours is required [1].
- Work-up: Pour the reaction mixture into 20 mL of 5% NaHCO3 solution. Extract with Ethyl Acetate (3 x 15 mL).
- Purification: Wash the organic layer with water (to remove NMP) and brine. Dry over Na2SO4. Purify via flash chromatography (DCM:MeOH:NH4OH gradient).

QC Check:

- 1H NMR: Look for the disappearance of the C4-Cl signal and the appearance of the N-H signal (broad singlet, ~5-7 ppm) or shift in the adjacent aromatic protons.
- MS: M+1 peak should correspond to Product Mass.

Application 2: Kinase Inhibitor Synthesis

Target: EGFR/VEGFR Inhibitors. Mechanism: Suzuki-Miyaura Cross-Coupling.

The 4-chloro group is an excellent pseudohalide for Palladium-catalyzed coupling. The 3-methyl group restricts rotation of the coupled aryl ring, potentially creating atropisomers or locking the biaryl system into a bioactive conformation.

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Protocol B: Sterically Demanding Suzuki Coupling

The steric bulk at C3 makes standard Pd(PPh3)4 conditions sluggish. Use active Buchwald precatalysts.

Materials:

- **4-Chloro-2-ethyl-3-methylquinoline** (1.0 eq)
- Aryl Boronic Acid (1.5 eq)
- Catalyst: Pd(dppf)Cl2 or XPhos Pd G2 (3-5 mol%)
- Base: K2CO3 (2.0 M aqueous solution, 3.0 eq)
- Solvent: 1,4-Dioxane

Step-by-Step Procedure:

- Inert Atmosphere: Purge a reaction tube with Nitrogen or Argon.
- Loading: Add 1.0 mmol of the quinoline, 1.5 mmol of boronic acid, and the Pd catalyst.
- Solvation: Add 4 mL of degassed 1,4-Dioxane and 1.5 mL of 2.0 M K2CO3.
- Reaction: Seal and heat at 100°C for 4-6 hours.
    - Validation: Monitor by TLC (Hexane:EtOAc 4:1). The starting chloride is usually less polar than the biaryl product.
- Work-up: Filter through a Celite pad to remove Palladium black. Dilute with water and extract with EtOAc.

Diagram 2: Reaction Mechanism (S_NAr vs Pd-Coupling)

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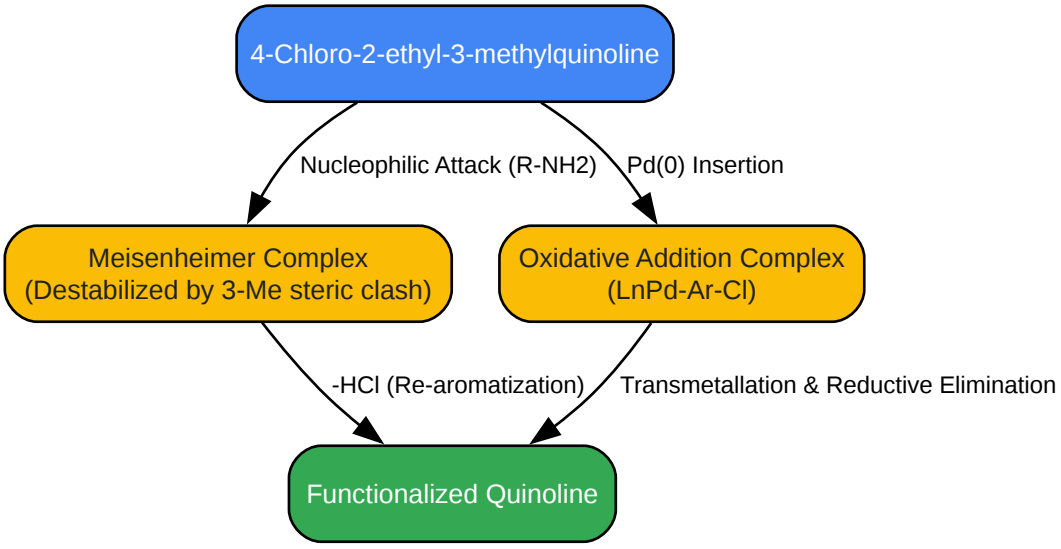

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Caption: Mechanistic comparison. The steric bulk at the 3-position destabilizes the tetrahedral intermediate in S_NAr, necessitating harsh conditions. In Pd-coupling, the oxidative addition step is less sensitive to this peri-interaction.

Safety & Handling

- Skin Irritant: 4-chloroquinolines are potent skin and eye irritants. Wear nitrile gloves and safety goggles.
- Sensitizer: Quinoline derivatives can cause allergic skin reactions. Handle in a fume hood.
- Waste: Dispose of palladium waste in heavy metal containers.

References

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